

# Thermochemical data for 1-Phenylpentan-3-one

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Compound of Interest

Compound Name: 1-Phenylpentan-3-one

Cat. No.: B1266473

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# Technical Guide: 1-Phenylpentan-3-one

For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

This technical guide provides a summary of the available chemical and physical data for **1-Phenylpentan-3-one** (CAS No. 20795-51-1). It is intended to serve as a resource for researchers, scientists, and professionals in drug development and other chemical synthesis fields. While specific experimental thermochemical data such as enthalpy of formation, entropy, and heat capacity are not readily available in the current literature, this guide presents other relevant data and a plausible synthetic pathway. The document includes a generalized experimental protocol for the synthesis of aromatic ketones via Friedel-Crafts acylation, a common method for this class of compounds. A logical workflow for this synthesis is also visualized.

## Introduction

**1-Phenylpentan-3-one** is a ketone that is of interest in various chemical synthesis applications, including as an intermediate in the pharmaceutical and fine chemical industries.[1] Its structure, featuring a phenyl group separated from a ketone by an ethyl bridge, makes it a versatile building block. This guide aims to consolidate the known information about this compound and provide a practical overview for laboratory and research applications.

# **Chemical and Physical Properties**



While specific thermochemical data for **1-Phenylpentan-3-one** are not available in public databases, a summary of its key chemical and physical properties is presented in Table 1.

Table 1: Summary of Chemical and Physical Data for 1-Phenylpentan-3-one

Property	Value	Source
Molecular Formula	C11H14O	[2][3]
Molecular Weight	162.23 g/mol	[3]
CAS Number	20795-51-1	[2]
IUPAC Name	1-phenylpentan-3-one	[3]
Synonyms	1-Phenyl-3-pentanone, Ethyl phenethyl ketone	[2]
Appearance	Not specified	
Boiling Point	Not specified	_
Melting Point	Not specified	_
Density	Not specified	_
Solubility	Not specified	

# Synthesis of 1-Phenylpentan-3-one: A Generalized Approach

A common and effective method for the synthesis of aromatic ketones like **1-Phenylpentan-3-one** is the Friedel-Crafts acylation.[4][5][6][7][8] This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring, in this case, benzene or a substituted benzene, with an acyl halide or anhydride in the presence of a Lewis acid catalyst.[5][8]

## **General Experimental Protocol: Friedel-Crafts Acylation**

The following is a generalized protocol for the synthesis of an aromatic ketone, which can be adapted for the synthesis of **1-Phenylpentan-3-one**.



#### Materials:

- Aromatic substrate (e.g., benzene)
- Acylating agent (e.g., propanoyl chloride)
- Lewis acid catalyst (e.g., anhydrous aluminum chloride, AlCl<sub>3</sub>)[5]
- Anhydrous, non-polar solvent (e.g., dichloromethane, carbon disulfide)
- Ice bath
- Reaction flask with a stirrer and a reflux condenser
- Separatory funnel
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Purification apparatus (e.g., distillation or chromatography setup)

#### Procedure:

- Catalyst Suspension: In a clean, dry reaction flask, suspend the Lewis acid catalyst (e.g., AlCl<sub>3</sub>) in the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon). Cool the suspension in an ice bath.
- Addition of Acylating Agent: Slowly add the acylating agent (e.g., propanoyl chloride) to the cooled suspension with continuous stirring. The formation of the acylium ion complex will occur.
- Addition of Aromatic Substrate: To the mixture from the previous step, add the aromatic substrate (e.g., benzene) dropwise while maintaining the low temperature.
- Reaction: After the addition is complete, allow the reaction mixture to stir at a controlled temperature (this may range from 0°C to room temperature or require gentle heating) until



the reaction is complete. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).

- Quenching: Once the reaction is complete, carefully quench the reaction by slowly adding it
  to a mixture of crushed ice and concentrated hydrochloric acid. This will decompose the
  aluminum chloride complex.
- Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with an organic solvent (e.g., dichloromethane). Combine the organic layers.
- Washing: Wash the combined organic layers with a dilute acid solution, followed by a saturated sodium bicarbonate solution, and finally with brine.
- Drying: Dry the organic layer over an anhydrous drying agent (e.g., anhydrous MgSO<sub>4</sub>).
- Solvent Removal: Remove the solvent using a rotary evaporator to obtain the crude product.
- Purification: Purify the crude product by a suitable method, such as distillation under reduced pressure or column chromatography, to obtain the pure aromatic ketone.

# **Visualization of Synthetic Workflow**

The logical workflow for the synthesis of **1-Phenylpentan-3-one** via the Friedel-Crafts acylation is depicted in the following diagram.

Caption: A diagram illustrating the logical steps for the synthesis of **1-Phenylpentan-3-one**.

## Conclusion

While there is a notable lack of published experimental thermochemical data for **1- Phenylpentan-3-one**, this guide provides a consolidated source of its known chemical and physical properties. The outlined generalized synthetic protocol and the accompanying workflow diagram for Friedel-Crafts acylation offer a practical starting point for researchers interested in the synthesis and application of this compound. Further experimental investigation is required to determine the thermochemical properties of **1-Phenylpentan-3-one**, which would be valuable for computational chemistry and process optimization.



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